

Application Notes and Protocols for In-Vivo Studies Using L-Carnosine Zinc

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Compound of Interest

Compound Name: *L-carnosine zinc*

Cat. No.: *B15889313*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed experimental protocols for in-vivo research on **L-carnosine zinc**, also known as polaprezinc. The information is intended to guide the design and execution of studies investigating the therapeutic potential of this compound in various physiological and pathological models.

Mechanism of Action

L-carnosine zinc is a chelated compound of L-carnosine and zinc, which exhibits a multi-faceted mechanism of action, primarily centered on mucosal protection, anti-inflammatory effects, and the promotion of tissue repair.^{[1][2][3][4]} It has been shown to adhere to ulcerous lesions in the stomach, where it slowly releases L-carnosine and zinc to facilitate healing.^[1]

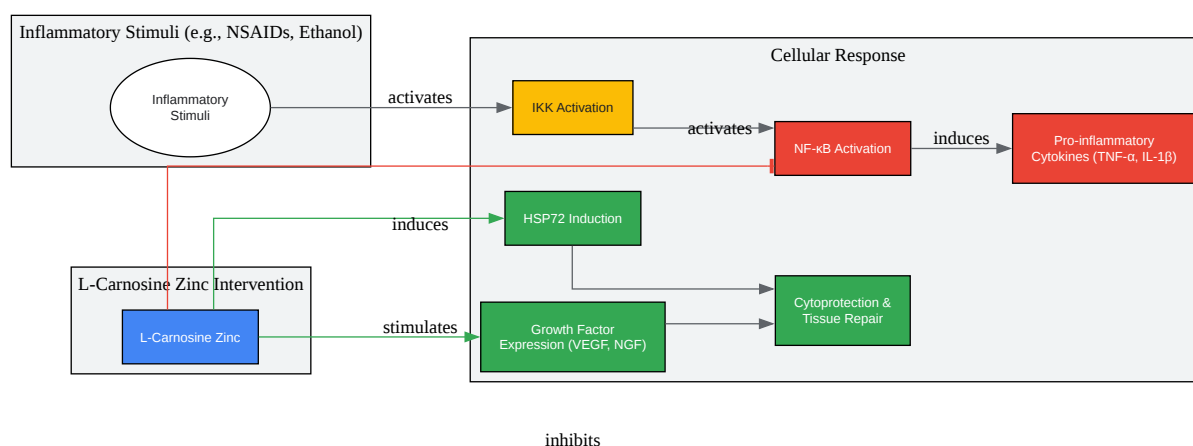
Key mechanisms include:

- **Anti-inflammatory Effects:** **L-carnosine zinc** has been demonstrated to suppress the activation of the pro-inflammatory transcription factor NF- κ B.^{[2][4]} This leads to a dose-dependent decrease in inflammatory cytokines such as interleukin-1 β (IL-1 β), interleukin-6 (IL-6), interleukin-8 (IL-8), and tumor necrosis factor-alpha (TNF- α).^{[2][4]}

- **Antioxidant Properties:** The compound exhibits potent antioxidant activity by scavenging reactive oxygen species (ROS) and upregulating antioxidant enzymes like superoxide dismutase-1 (SOD-1), superoxide dismutase-2 (SOD-2), and hemeoxygenase-1 (HO-1).[\[2\]](#)[\[4\]](#)
- **Cytoprotection via Heat Shock Proteins (HSPs):** **L-carnosine zinc** is a potent inducer of Heat Shock Protein 72 (HSP72), a molecular chaperone that protects cells from various stressors and is crucial for maintaining mucosal integrity.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Promotion of Tissue Repair:** It stimulates the expression of various growth factors, including vascular endothelial growth factor (VEGF), nerve growth factor (NGF), and platelet-derived growth factor (PDGF), which are essential for wound healing and tissue regeneration.[\[2\]](#)[\[8\]](#)

Signaling Pathways

The therapeutic effects of **L-carnosine zinc** are mediated through the modulation of key signaling pathways.



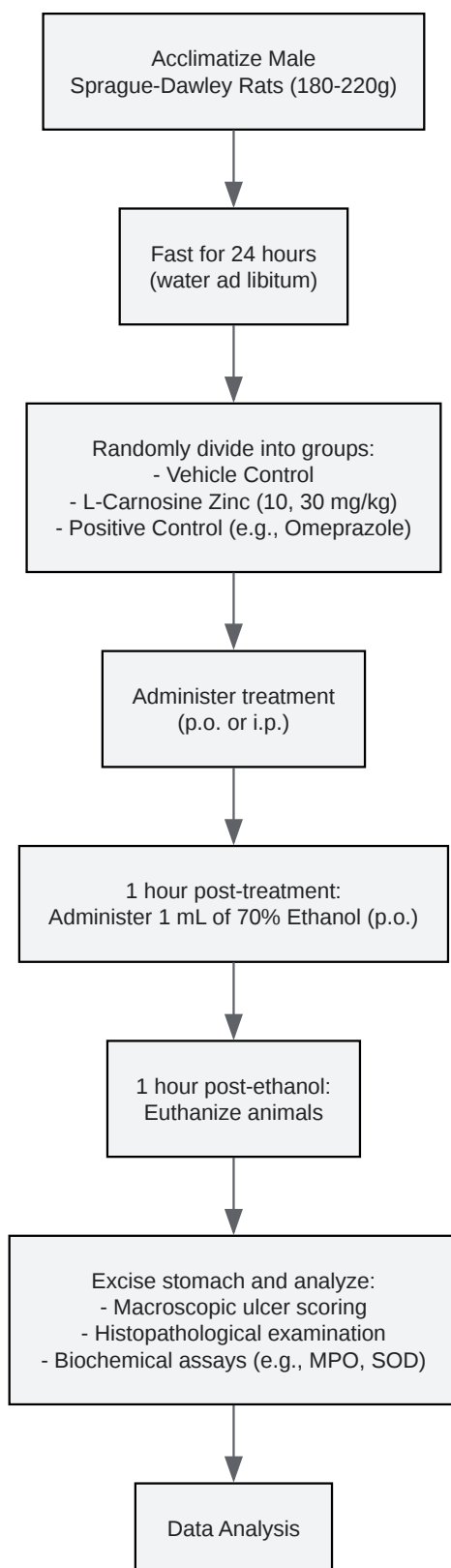
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L-Carnosine Zinc Signaling Pathway

Experimental Protocols

This model is used to evaluate the cytoprotective effects of **L-carnosine zinc** against acute gastric mucosal injury.

Experimental Workflow:



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Ethanol-Induced Gastric Ulcer Workflow

Protocol Details:

- **Animals:** Male Sprague-Dawley rats (180-220 g) are housed in a controlled environment ($23 \pm 2^{\circ}\text{C}$, $55 \pm 10\%$ humidity) and acclimatized for at least one week.
- **Fasting:** Animals are fasted for 24 hours prior to the experiment, with free access to water.
- **Grouping and Dosing:**
 - **Vehicle Control:** Administer the vehicle (e.g., distilled water or 0.5% carboxymethylcellulose).
 - **L-Carnosine Zinc Groups:** Administer **L-carnosine zinc** orally (p.o.) or intraperitoneally (i.p.) at doses of 10 mg/kg and 30 mg/kg.[9]
 - **Positive Control:** A known anti-ulcer agent can be used for comparison.
- **Ulcer Induction:** One hour after treatment administration, all animals receive 1 mL of 70% ethanol orally.[10]
- **Sample Collection:** One hour after ethanol administration, the animals are euthanized. The stomachs are removed, opened along the greater curvature, and washed with saline.
- **Assessment of Gastric Lesions:**
 - **Macroscopic Evaluation:** The ulcer index can be calculated by measuring the area of hemorrhagic lesions.
 - **Histopathological Analysis:** Gastric tissue samples are fixed in 10% formalin, embedded in paraffin, sectioned, and stained with Hematoxylin and Eosin (H&E) to assess for necrosis, edema, and inflammatory cell infiltration.
 - **Biochemical Assays:** Gastric mucosal homogenates can be used to measure myeloperoxidase (MPO) activity (an indicator of neutrophil infiltration), and levels of antioxidant enzymes like superoxide dismutase (SOD) and glutathione (GSH).

Quantitative Data from a Representative Study:

Treatment Group	Dose (mg/kg)	Route	Ulcer Index (mm ²) (Mean ± SEM)
Vehicle Control	-	p.o.	46 ± 7
L-Carnosine Zinc	1	p.o.	28.5 ± 5 (38% reduction)
L-Carnosine Zinc	5	p.o.	11.5 ± 3 (75% reduction)
EGF (Positive Control)	0.025	p.o.	Similar to 5 mg/ml ZnC

Data adapted from Mahmood et al. (2007).[11]

This model assesses the protective effects of **L-carnosine zinc** against NSAID-induced enteropathy.

Protocol Details:

- Animals: Male C57BL/6 mice are used.
- Grouping and Dosing:
 - Vehicle Control: Administer the vehicle.
 - **L-Carnosine Zinc** Group: Administer **L-carnosine zinc** orally.
 - Indomethacin Control: Administer indomethacin and vehicle.
- Injury Induction: Indomethacin is administered subcutaneously at a dose of 10 mg/kg to induce small intestinal injury.[3]
- Sample Collection: 24 hours after indomethacin administration, the animals are euthanized. The small intestine is excised.
- Assessment of Intestinal Lesions:

- Macroscopic Evaluation: The length and area of ulcerative lesions are measured.
- Histopathological Analysis: Intestinal sections are stained with H&E to evaluate villus shortening, crypt damage, and inflammatory infiltration.
- Biochemical Assays: Myeloperoxidase (MPO) activity and mRNA expression of inflammatory chemokines (e.g., KC, MCP-1) are measured in intestinal tissue homogenates.[\[3\]](#)

Quantitative Data from a Representative Study:

Treatment Group	Dose (mg/mL)	Route	Outcome
Indomethacin + Placebo	-	p.o.	Significant intestinal injury
Indomethacin + L-Carnosine Zinc	40	p.o.	50% reduction in villus shortening

Data adapted from Mahmood et al. (2007).

This model is used to study the ulcer healing-promoting properties of **L-carnosine zinc** on chronic gastric ulcers.

Protocol Details:

- Animals: Male rats (e.g., Sprague-Dawley or Wistar).
- Ulcer Induction:
 - Animals are anesthetized, and a laparotomy is performed.
 - A solution of 80% acetic acid (v/v) is applied to the serosal surface of the stomach for 60 seconds using a cylindrical mold (e.g., 5 mm diameter).[\[12\]](#)
 - The abdominal incision is then closed.
- Treatment:

- Treatment with **L-carnosine zinc** (e.g., 3-10 mg/kg, p.o., twice daily) or vehicle starts 48 hours after ulcer induction and continues for a specified period (e.g., 7-14 days).[12]
- Assessment of Ulcer Healing:
 - At the end of the treatment period, animals are euthanized, and the stomachs are removed.
 - Macroscopic Evaluation: The ulcer area is measured. The healing rate can be calculated.
 - Histopathological Analysis: H&E staining is used to assess epithelial regeneration, granulation tissue formation, and angiogenesis.
 - Biochemical and Molecular Analysis: Expression of growth factors (e.g., VEGF, bFGF) and HSP72 can be measured in the ulcerated tissue.

Quantitative Data from a Representative Study:

Treatment Group	Dose (mg/kg)	Duration	Ulcer Area (mm ²) (Mean ± SEM)
Vehicle Control	-	14 days	Delayed healing
L-Carnosine Zinc	3-10	14 days	Dose-dependent acceleration of healing

Data adapted from Kato et al. (2001).[13]

Safety and Administration

- Dosage: In animal studies, oral doses typically range from 1 mg/kg to 100 mg/kg, with some studies using up to 300 mg/kg.[5][11][14]
- Administration: **L-carnosine zinc** can be administered orally (p.o.) via gavage or intraperitoneally (i.p.). For oral administration, it can be suspended in a vehicle like water or carboxymethylcellulose.

- Safety: **L-carnosine zinc** has a well-established safety profile with no significant adverse events reported at typical clinical doses.[2] High doses of zinc can potentially interfere with copper absorption, so this should be considered in long-term studies.[2]

Conclusion

The in-vivo experimental protocols outlined in these application notes provide a framework for investigating the therapeutic effects of **L-carnosine zinc**. The compound's multifaceted mechanism of action, involving anti-inflammatory, antioxidant, and cytoprotective pathways, makes it a promising candidate for further research in gastrointestinal disorders and wound healing. Careful adherence to these detailed methodologies will ensure the generation of robust and reproducible data for drug development and scientific advancement.

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